

Metabolic & Pharmacokinetic Profile of BMS-690514

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Compound Focus: BMS-690154

Cat. No.: S1802554

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The table below summarizes the available data on BMS-690514's metabolism and related pharmacokinetic properties [1].

Property	Description / Value
Metabolic Pathways	Oxidation and glucuronidation [1].
Oral Bioavailability	Varies by species: 78% (mice), 100% (rats), 29% (dogs), 8% (monkeys). Suggests potential for good human bioavailability [1].
Brain Penetration	Brain-to-plasma ratio of 1, indicating ability to cross the blood-brain barrier [1].
Caco-2 Permeability	Intermediate range, with moderate potential to be a P-glycoprotein (P-gp) substrate [1].

Common Experimental Methods for Metabolic Stability

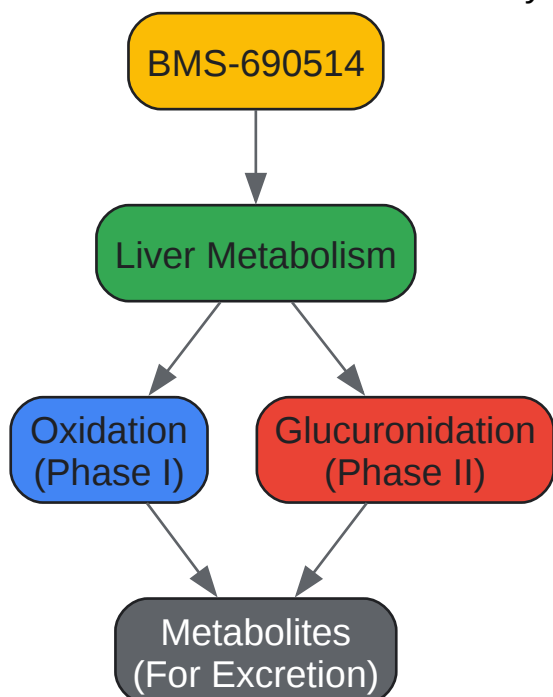
While a specific protocol for BMS-690514 wasn't provided, the following in vitro models are standard for assessing metabolic stability in drug discovery [2] [3].

Method	Description	Key Findings from Literature
Liver Microsomes	Subcellular fractions rich in cytochrome P450 (CYP) enzymes; used to study Phase I metabolism [3].	Robust, cost-effective; ideal for high-throughput screening of CYP-mediated metabolism. Underestimates clearance for compounds metabolized via pathways like sulphation [3].
Hepatocytes	Isolated whole liver cells containing full complement of Phase I and Phase II enzymes; more physiologically relevant [3].	Considered gold standard for complete metabolic profiling as they capture both Phase I and II metabolism [3].

BMS-690514 Metabolism Workflow

Based on the described pathways, the general metabolic processing of BMS-690514 can be visualized as follows:

BMS-690514 Metabolic Pathways



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References

1. -690514 | CAS:859853-30-8 | HER/EGFR... | Manufacturer BioCrick BMS [biocrick.com]
2. Metabolic stability for drug discovery and development: pharmacokinetic and biochemical challenges - PubMed [pubmed.ncbi.nlm.nih.gov]
3. In Metabolic : IVIVE Models Stability Drug Metabolism [pharmaron.com]

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